

"2-Nitro-6-(pyridin-2-yl)aniline" CAS number and IUPAC name

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Compound of Interest

Compound Name: 2-Nitro-6-(pyridin-2-yl)aniline

Cat. No.: B8317398

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In-depth Technical Guide: 2-Nitro-6-(pyridin-2-yl)aniline

This document provides a comprehensive overview of the chemical compound **2-Nitro-6-(pyridin-2-yl)aniline**, including its chemical identifiers, properties, and relevant (but limited) research context. Due to the specificity of this molecule, publicly available data regarding detailed experimental protocols, specific signaling pathways, and extensive quantitative data is scarce. This guide presents the available information and outlines general methodologies applicable to similar compounds.

Chemical Identification

Identifier	Value
IUPAC Name	2-Nitro-6-(pyridin-2-yl)aniline
CAS Number	124799-43-1

Physicochemical Properties

Detailed, experimentally verified physicochemical data for **2-Nitro-6-(pyridin-2-yl)aniline** is not readily available in public databases. However, based on its chemical structure, the following properties can be inferred:

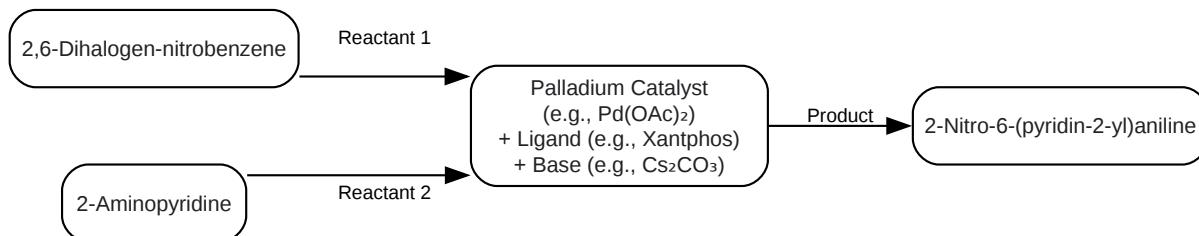
Property	Predicted Value/Characteristic
Molecular Formula	C ₁₁ H ₉ N ₃ O ₂
Molecular Weight	215.21 g/mol
Appearance	Likely a colored crystalline solid
Solubility	Expected to be soluble in organic solvents like DMSO, DMF, and alcohols. Limited solubility in water.
Reactivity	The nitro group is electron-withdrawing, and the aniline and pyridine moieties provide sites for various chemical reactions.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Nitro-6-(pyridin-2-yl)aniline** is not published in readily accessible literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles.

Conceptual Synthetic Workflow

A potential synthetic approach could involve a nucleophilic aromatic substitution (S_nAr) reaction.



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Figure 1. A conceptual workflow for the synthesis of **2-Nitro-6-(pyridin-2-yl)aniline** via a palladium-catalyzed cross-coupling reaction.

General Experimental Protocol for Palladium-Catalyzed Cross-Coupling

The following is a generalized protocol that would require optimization for the specific synthesis of **2-Nitro-6-(pyridin-2-yl)aniline**.

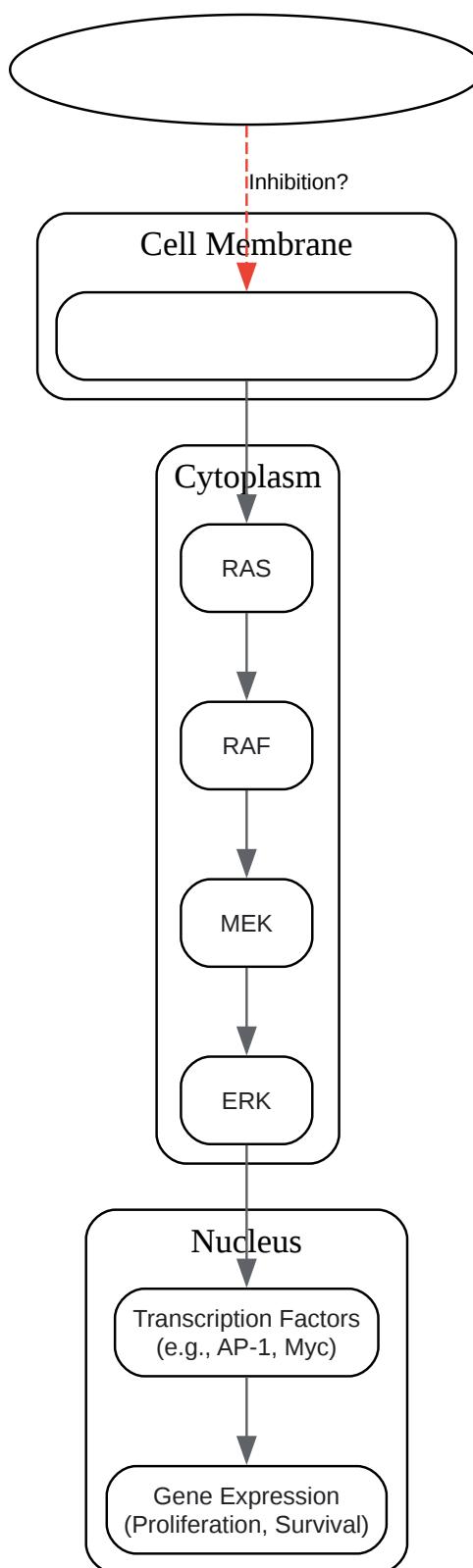
- Reaction Setup: To an oven-dried reaction vessel, add the palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$), the ligand (e.g., Xantphos), and the base (e.g., Cs_2CO_3).
- Reactant Addition: Add 2,6-dihalogen-nitrobenzene and 2-aminopyridine to the reaction vessel.
- Solvent Addition: Add an appropriate anhydrous solvent (e.g., toluene or dioxane) under an inert atmosphere (e.g., argon or nitrogen).
- Reaction Conditions: Heat the reaction mixture to the required temperature (typically between 80-120 °C) and stir for the necessary reaction time (monitored by TLC or LC-MS).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.
- Characterization: Characterize the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Potential Biological Activity and Signaling Pathways

There is no specific research detailing the biological activity or the signaling pathways directly affected by **2-Nitro-6-(pyridin-2-yl)aniline**. However, the structural motifs present in the molecule, namely the nitroaniline and pyridine rings, are found in various biologically active compounds.

Hypothesized Signaling Pathway Involvement

Given the presence of the pyridine and nitroaniline moieties, one could hypothesize potential interactions with pathways commonly targeted by such structures in drug discovery.



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